

Introduction: Navigating the Stereochemistry and Utility of (2S,4S)-4-Methylglutamic Acid

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Compound of Interest

Compound Name: (2S,4S)-4-Methylglutamic acid

CAS No.: 6141-27-1

Cat. No.: B016114

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(2S,4S)-4-Methylglutamic acid is a conformationally constrained analog of the neurotransmitter L-glutamic acid. In the complex world of neuroscience research, the precise three-dimensional arrangement of atoms in a molecule, its stereochemistry, is paramount to its biological activity. The introduction of a methyl group at the 4-position of glutamic acid creates distinct stereoisomers, each with a unique pharmacological profile. While its diastereomer, (2S,4R)-4-Methylglutamic acid, is renowned as a potent and selective agonist for kainate-type ionotropic glutamate receptors, the (2S,4S) isomer distinguishes itself by acting as a highly selective and potent agonist for metabotropic glutamate receptors (mGluRs).^{[1][2]}

This guide serves as a comprehensive resource for researchers, scientists, and drug development professionals, providing a detailed overview of commercial suppliers, in-depth application notes on its mechanism of action, and validated protocols for its use in experimental settings. Understanding the specific properties and applications of the (2S,4S) isomer is critical for designing targeted experiments to probe the function of metabotropic glutamate receptors in the central nervous system.

Section 1: Commercial Suppliers of (2S,4S)-4-Methylglutamic Acid

The procurement of high-purity research chemicals is a critical first step for any successful experimental campaign. The following table provides a comparative overview of commercial suppliers for **(2S,4S)-4-Methylglutamic Acid**, also identified by its CAS number 6141-27-1. Researchers are advised to request lot-specific certificates of analysis to ensure purity and identity.

Supplier	Product Name	CAS Number	Molecular Formula	Purity	Additional Information
Chongqing Chemdad Co., Ltd.	(2S,4S)-4-METHYLGLUTAMIC ACID	6141-27-1	C6H11NO4	Not specified	Described as a white solid with a melting point of 150-153°C. Recommended storage at -20°C.[1]
Santa Cruz Biotechnology, Inc.	(2S,4R)-4-Methylglutamic Acid	31137-74-3	C6H11NO4	≥97%	Note: This is the (2S,4R) isomer, often studied for its effects on kainate receptors and EAAT2 inhibition.[3] It is included here for comparative purposes and to highlight the importance of verifying the correct stereoisomer.

Angene Chemical	(2S,4R)-4- Methylglutami c Acid	31137-74-3	C6H11NO4	97% - 98%	Also the (2S,4R) isomer. Available in quantities from 1mg to 50mg.[4]
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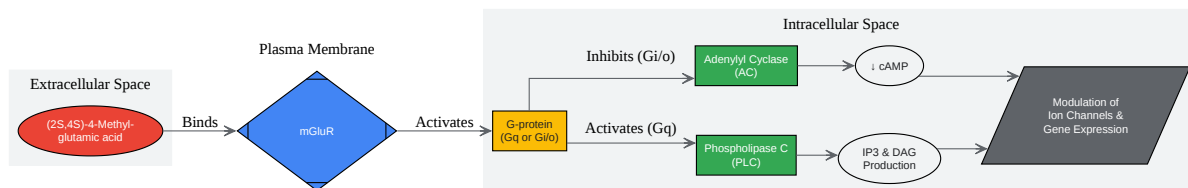
Note: The availability of the (2S,4S) isomer can be more limited compared to the (2S,4R) isomer. It is crucial to confirm the specific stereochemistry (CAS 6141-27-1) with the supplier before purchasing.

Section 2: Application Notes

Mechanism of Action: A Selective Agonist at Metabotropic Glutamate Receptors

Glutamate is the primary excitatory neurotransmitter in the central nervous system, activating both ionotropic receptors (iGluRs), which are ligand-gated ion channels, and metabotropic receptors (mGluRs), which are G-protein-coupled receptors (GPCRs).[2][5] mGluRs modulate synaptic transmission and neuronal excitability, playing key roles in learning, memory, and pain perception.[5]

(2S,4S)-4-Methylglutamic acid's constrained conformation allows it to selectively bind to and activate specific mGluR subtypes.[1] This selectivity is crucial for dissecting the complex roles of different glutamate receptor families. Unlike the fast synaptic transmission mediated by iGluRs, the activation of mGluRs by **(2S,4S)-4-Methylglutamic acid** initiates a slower, modulatory response through intracellular signaling cascades.



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Figure 1: Simplified mGluR signaling pathway activated by **(2S,4S)-4-Methylglutamic acid**.

Key Research Applications

The selectivity of **(2S,4S)-4-Methylglutamic acid** makes it an invaluable tool for:

- **Characterizing mGluR Subtype Function:** By selectively activating mGluRs, researchers can investigate their specific roles in different brain regions and neuronal circuits.
- **Studying Synaptic Plasticity:** mGluRs are known to be involved in long-term potentiation (LTP) and long-term depression (LTD), cellular mechanisms underlying learning and memory.
- **Investigating Neurological and Psychiatric Disorders:** Dysregulation of mGluR signaling has been implicated in conditions such as epilepsy, anxiety, and schizophrenia.[6] This compound can be used in cellular and animal models to explore the therapeutic potential of targeting mGluRs.[7]
- **Pain Research:** Certain mGluR subtypes are involved in the modulation of pain signals in the spinal cord. It has been shown that agonists like **(2S,4S)-4-Methylglutamic acid** can attenuate inflammatory hyperalgesia.[1]

Solubility, Storage, and Handling

- Chemical Properties: **(2S,4S)-4-Methylglutamic acid** is typically a white to off-white solid.[1]
- Solubility: It is soluble in water and slightly soluble in methanol.[1] For experimental use, it is recommended to prepare fresh aqueous solutions or to prepare concentrated stock solutions in a suitable solvent (e.g., water or DMSO) and store them in aliquots.
- Storage: The solid compound should be stored at -20°C in a freezer to ensure long-term stability.[1] Stock solutions should be stored at -20°C or -80°C and undergo a limited number of freeze-thaw cycles.

Section 3: Experimental Protocols

The following protocols are intended as a guide. Researchers must optimize concentrations, incubation times, and other parameters based on their specific experimental system (e.g., cell type, tissue preparation).

Protocol 1: Preparation of a 10 mM Stock Solution

Rationale: Preparing a concentrated stock solution allows for accurate and convenient dilution to final working concentrations while minimizing the volume of solvent added to the experimental system.

Materials:

- **(2S,4S)-4-Methylglutamic Acid** (MW: 161.16 g/mol) [1]
- Sterile, nuclease-free water or DMSO
- Sterile microcentrifuge tubes
- Vortex mixer

Procedure:

- Weighing: Accurately weigh out 1.61 mg of **(2S,4S)-4-Methylglutamic acid**. Perform this in a clean, calibrated microbalance.

- Solubilization: Add the weighed powder to a sterile microcentrifuge tube. Add 1 mL of sterile water or DMSO to the tube.
- Mixing: Vortex the solution thoroughly until the solid is completely dissolved. Gentle warming in a water bath may aid dissolution in aqueous solutions.
- Aliquoting and Storage: Aliquot the 10 mM stock solution into smaller, single-use volumes (e.g., 20-50 μ L) in sterile microcentrifuge tubes. Store the aliquots at -20°C or -80°C .

Protocol 2: In Vitro Application in Neuronal Cell Culture

Rationale: This protocol describes the application of **(2S,4S)-4-Methylglutamic acid** to cultured cells to study its effects on cellular signaling, viability, or gene expression. Aseptic technique is critical to prevent contamination.[8][9]

Materials:

- Cultured cells (e.g., primary neurons or a neuronal cell line) in multi-well plates
- Complete cell culture medium, pre-warmed to 37°C [10]
- 10 mM stock solution of **(2S,4S)-4-Methylglutamic acid**
- Phosphate-Buffered Saline (PBS)
- Biological safety cabinet
- CO2 incubator (37°C , 5% CO2)[11]

Figure 2: General workflow for in vitro cell culture experiments.

Procedure:

- Preparation: Turn on the biological safety cabinet at least 15 minutes before use.[8] Wipe down all surfaces and items entering the cabinet with 70% ethanol.
- Prepare Working Solution: Thaw an aliquot of the 10 mM stock solution. Dilute the stock solution in pre-warmed complete culture medium to the desired final concentration (e.g., for a 10 μ M final concentration, add 1 μ L of 10 mM stock to 1 mL of medium). Prepare a vehicle

control medium containing the same concentration of solvent (water or DMSO) used for the stock solution.

- Cell Treatment: Remove the multi-well plate from the incubator. Carefully aspirate the old medium from the wells.
- Application: Gently add the medium containing the desired concentration of **(2S,4S)-4-Methylglutamic acid** or the vehicle control medium to the appropriate wells.
- Incubation: Return the plate to the CO₂ incubator and incubate for the desired experimental duration (this can range from minutes for acute signaling studies to hours or days for chronic exposure studies).
- Termination and Analysis: After incubation, terminate the experiment as required for your downstream analysis. This may involve washing the cells with PBS, lysing the cells for biochemical analysis, or fixing the cells for imaging.

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